

# An In-depth Technical Guide to Zinc Citrate Trihydrate

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## Compound of Interest

Compound Name: *zinc;trihydrate*

Cat. No.: *B10817669*

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This technical guide provides a comprehensive overview of zinc citrate trihydrate, focusing on its chemical properties, synthesis, and its role in biological signaling pathways. This document is intended for researchers, scientists, and professionals in drug development who are interested in the applications and characteristics of this compound.

## Core Chemical Properties

Zinc citrate trihydrate is an organic zinc salt that is a common source of zinc in dietary supplements and pharmaceutical products. It is valued for its high zinc content and bioavailability. While the term "zinc trihydrate" can be ambiguous, it most commonly refers to zinc citrate trihydrate. A dihydrate form of zinc citrate also exists.

The following table summarizes the key quantitative data for zinc citrate trihydrate.

Property	Value
Molecular Formula	$(C_6H_5O_7)_2Zn_3 \cdot 3H_2O$ [1] or $C_{12}H_{16}O_{17}Zn_3$ [2]
Molecular Weight	Approximately 628.3 g/mol . Specific values from sources include 628.29 g/mol [1], 628.4 g/mol [2], and 628.32 g/mol [3].
Synonyms	Trizinc dicitrate, Citric acid zinc salt trihydrate[1]
CAS Number	546-46-3[1] or 178326-57-3[2]
Appearance	White to almost white crystalline powder.[1]
Solubility	Slightly soluble in water, soluble in diluted acids.

## Experimental Protocols: Synthesis of Zinc Citrate Trihydrate

Several methods for the synthesis of zinc citrate trihydrate have been documented, typically involving the reaction of a zinc source with citric acid.

This method involves the direct reaction of citric acid with either zinc carbonate or zinc oxide.

Protocol:

- A solution of citric acid is prepared by dissolving it in deionized water and heating it to between 75°C and 85°C. The solution is then filtered.
- Zinc carbonate or zinc oxide is slowly added to the heated citric acid solution to initiate a neutralization reaction.
- The mixture is continuously stirred and heated to a temperature of 90-95°C for 20-30 minutes.
- Following the reaction, the mixture undergoes centrifugation for dehydration.
- The resulting solid is dried at 85-95°C to yield zinc citrate trihydrate.[2]

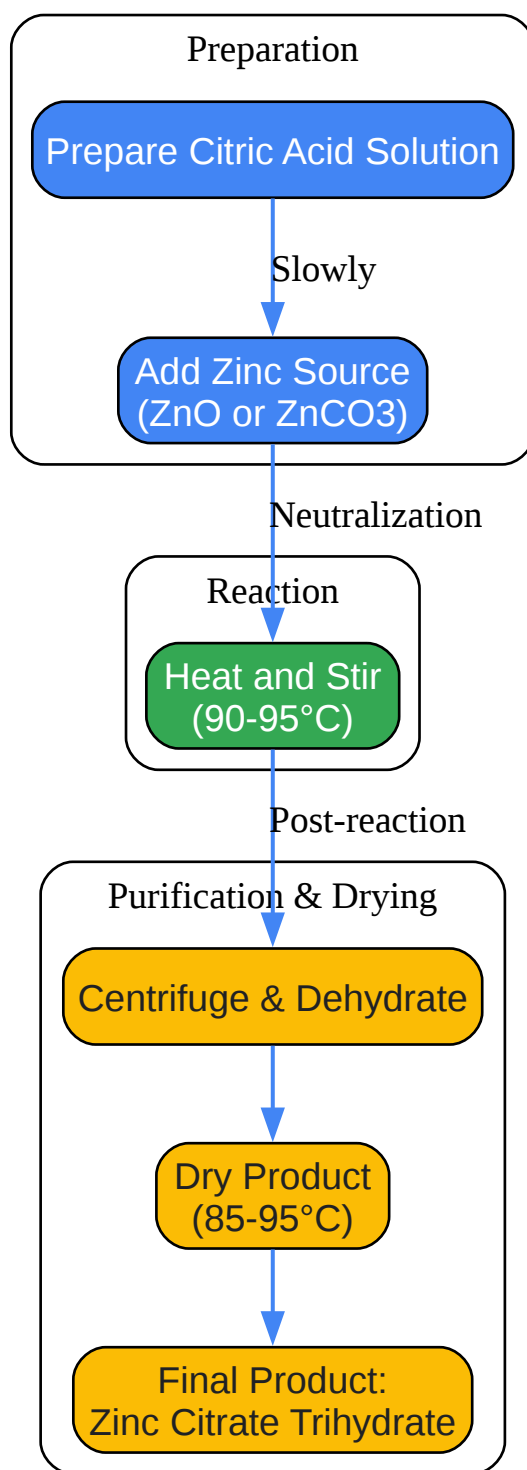
The chemical reactions for this process are:

- $3\text{ZnCO}_3 + 2\text{C}_6\text{H}_8\text{O}_7 \rightarrow \text{Zn}_3(\text{C}_6\text{H}_5\text{O}_7)_2 \cdot 3\text{H}_2\text{O} + 3\text{CO}_2\uparrow$
- $3\text{ZnO} + 2\text{C}_6\text{H}_8\text{O}_7 \rightarrow \text{Zn}_3(\text{C}_6\text{H}_5\text{O}_7)_2 \cdot 3\text{H}_2\text{O}$ [2]

This alternative method utilizes a catalyst to facilitate the synthesis.

Protocol:

- Citric acid and deionized water are added to a reaction vessel and heated to 55-65°C with stirring.
- A zinc compound, such as zinc carbonate or zinc nitrate, is added to the solution.
- After the complete addition of the zinc compound, a catalyst and aids are introduced.
- The mixture is then stirred and heated to a reaction temperature of 75-85°C for 5-10 minutes.
- After the reaction, the solution is centrifuged and filtered. The resulting solids are washed sequentially with water and absolute ethyl alcohol.
- The final product is obtained after vacuum drying.[1]



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Workflow for the synthesis of Zinc Citrate Trihydrate.

## Role in Cellular Signaling

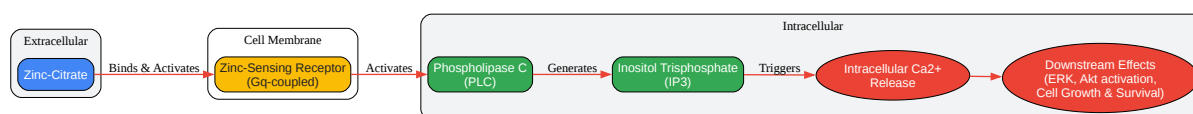
Extracellular zinc, including in the form of zinc-citrate, has been shown to play a significant role in regulating the growth and survival of prostate cancer cells. This regulation is mediated through a putative zinc-sensing receptor (ZnR).

In prostate cancer cell lines such as PC-3 and DU-145, extracellular zinc and zinc-citrate trigger a metabotropic calcium ( $\text{Ca}^{2+}$ ) rise. This signaling cascade involves a Gq-coupled receptor, consistent with the activity of a zinc-sensing receptor.

Pathway Details:

- Extracellular zinc-citrate binds to and activates the Gq-coupled zinc-sensing receptor (ZnR).
- Activation of the Gq protein stimulates phospholipase C (PLC).
- PLC catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate ( $\text{PIP}_2$ ) into inositol 1,4,5-trisphosphate ( $\text{IP}_3$ ) and diacylglycerol (DAG).
- $\text{IP}_3$  binds to its receptors on the endoplasmic reticulum, leading to the release of intracellular calcium stores.
- This signaling cascade can lead to the activation of downstream pathways such as ERK and Akt, ultimately influencing cell growth and survival.[4]

Interestingly, sustained application of zinc-citrate at physiological concentrations can lead to the desensitization of this signaling pathway, which may have therapeutic implications for attenuating tumor growth.[4]



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Zinc-Citrate signaling pathway in prostate cancer cells.

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## References

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